

VX-702 Stock Solution Preparation & Storage

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Compound Focus: VX-702

CAS No.: 745833-23-2

Cat. No.: S548806

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The table below summarizes the key quantitative data for preparing and storing **VX-702** stock solutions, consolidated from multiple supplier specifications and research publications.

Aspect	Specification	Source / Context
Solubility in DMSO	≥ 42 mg/mL (103.88 mM) [1]; ≥ 20.2 mg/mL [2]	Supplier data (MedChemExpress, ApexBT)
Recommended Stock Concentration	10 mM to 100 mM [3]	General supplier recommendation
Storage Temperature	Below -20°C to -80°C for long-term storage [3] [1]	Standard for small molecules
Storage Duration	Several months at -20°C [3]; 2 years at -80°C, 1 year at -20°C [1]	Supplier data (BioCrick, MedChemExpress)
Reconstitution Tips	Warm tube at 37°C & brief sonication [3] [2]; Prepare stock in "ready for reconstitution" format [1]	Protocol for higher solubility
Working Solution Use	Use on the same day of preparation; avoid repeated freeze-thaw cycles [3] [1]	To maintain compound stability

Experimental Protocols from Literature

Here are methodologies for using **VX-702** in experimental models, which illustrate how stock solutions are applied in practice.

- **In Vitro Cell Culture (Macrophages)**

- **Cell Line:** LPS-induced RAW264.7 cells (mouse leukemic monocyte/macrophage cell line) [4] [5].
- **Working Concentration:** 5 μ M **VX-702** [4] [5].
- **Preparation:** A 10 mM stock solution in DMSO was used, diluted into the cell culture medium [4].
- **Application:** Treatment reduced levels of phosphorylated p38 MAPK and proinflammatory cytokines (IL-6, IL-1 β) in cells and culture supernatant [4] [5].

- **In Vivo Animal Study (Mouse Model)**

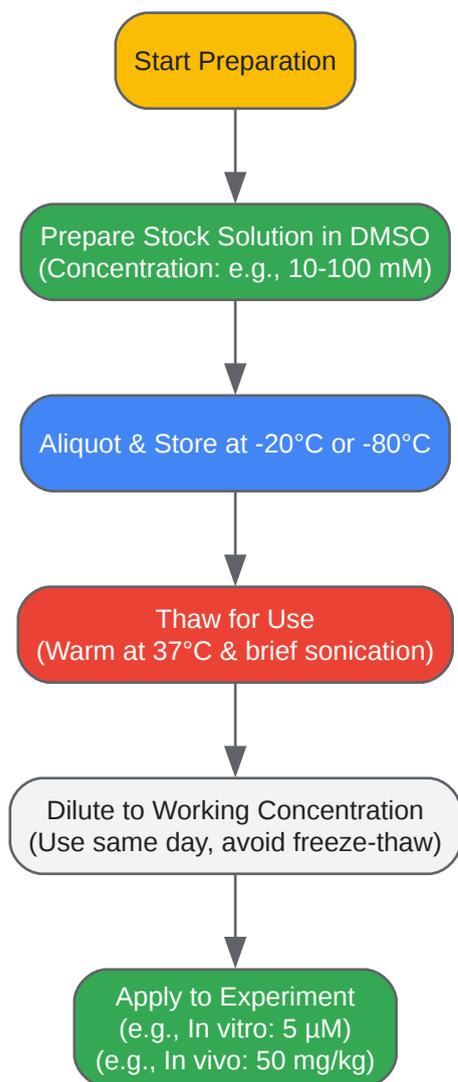
- **Model:** Mouse model of sepsis-associated acute kidney injury (S-AKI) [4] [5].
- **Dosage:** 50 mg/kg, administered twice daily via oral gavage [4] [5].
- **Formulation:** **VX-702** was dissolved in DMSO as a stock and then administered to animals [4].

- **Ex Vivo Blood Assay**

- **Application:** An ex vivo blood assay primed with LPS [1] [2].
- **Effect:** **VX-702** dose-dependently inhibited the production of IL-6, IL-1 β , and TNF α with IC50 values of **59, 122, and 99 ng/mL**, respectively [1] [2].

Key Workflow and Handling Procedures

The following diagram outlines the core workflow for preparing and using **VX-702** stock solutions, integrating the key steps and critical control points from the available data.



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VX-702 Stock Solution Workflow

- **Aliquoting:** Storing the stock solution in small, single-use aliquots is a best practice to minimize contamination and avoid repeated freeze-thaw cycles, which can degrade the compound [3] [1].
- **Solubility Confirmation:** While suppliers provide solubility data, it is good laboratory practice to test the solubility of your specific compound batch indoors, as actual solubility may vary slightly due to experimental system error [2].
- **In Vivo Formulation:** For animal studies, a stock solution in DMSO is typically further diluted in a suitable vehicle for administration. One protocol suggests a formulation of **10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline** to achieve a clear solution at ≥ 2.5 mg/mL [1].

Additional Technical Notes

- **CAS Numbers:** Be aware that two different CAS numbers are associated with **VX-702** in the search results: **745833-23-2** is more frequently cited [6] [1] [7], while **479543-46-9** is also used [3] [2]. This is likely due to different salt forms or database entries, but the compound is the same.
- **Stability Consideration:** Although stock solutions can be stored for several months, it is recommended to use them as fresh as possible. The stability can be compound-lot-specific, so monitoring performance over time is advisable.

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References

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